

(3-Aminopropyl)glycine molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



An In-Depth Technical Guide to (3-Aminopropyl)glycine

For researchers, scientists, and drug development professionals, this document provides a concise technical overview of the amino acid derivative, (3-aminopropyl)glycine.

Physicochemical Properties

(3-Aminopropyl)glycine is a derivative of the amino acid glycine.[1] Its fundamental molecular properties are summarized below.

| Property | Value | Source |
|-------------------|-------------------------------------|-----------|
| Molecular Formula | C5H12N2O2 | [1][2][3] |
| Molecular Weight | 132.16 g/mol | [1][2] |
| IUPAC Name | 2-[(3-aminopropyl)amino]acetic acid | [2] |
| CAS Number | 2875-41-4 | [1] |

Potential Biological Activity and Research Context

(3-Aminopropyl)glycine belongs to the class of amino acid derivatives, which are explored for their potential to influence physiological processes.[1] While specific biological activities of (3-aminopropyl)glycine are not extensively detailed in the reviewed literature, the parent



molecule, glycine, is known to have a broad spectrum of anti-inflammatory, cytoprotective, and immunomodulatory properties. Glycine acts as a neurotransmitter and is a substrate in the synthesis of several important biomolecules.[4] Derivatives of glycine are investigated for various applications, including their potential as antimicrobial agents.

Experimental Protocols

Detailed experimental protocols for the synthesis and evaluation of **(3-aminopropyl)glycine** are not widely published. However, a general method for the green synthesis of N-substituted glycine derivatives can be adapted. Additionally, a standard cytotoxicity assay protocol is provided as a fundamental step in evaluating the biological activity of such compounds.

General Synthesis of N-Alkylated Glycine Derivatives

This protocol is a representative method for the synthesis of N-substituted glycine derivatives and may be adaptable for the synthesis of **(3-aminopropyl)glycine**.

- Reaction Setup: A solution of an alkyl amine (22 mmol) in 3 mL of cold water is prepared.
- Addition: This solution is added dropwise to 3 mL of an aqueous solution of chloroacetic acid (0.945 g, 10 mmol) in an ice bath.
- Stirring: The mixture is stirred constantly for 24 hours.
- Solvent Removal: The water is then completely removed using a rotary evaporator until a white precipitate is observed.
- Purification: The resulting chloride salt is washed multiple times with pure acetone.
- Final Product Isolation: The final product is obtained by acidifying with HCl to a pH of 2, followed by slow evaporation at room temperature and recrystallization with 1 M HCl.

In Vitro Cytotoxicity Assay (MTT Assay)

This protocol describes a common method to assess the cytotoxic effects of a compound on cell lines.



- Cell Seeding: Human Foreskin Fibroblast (HFF) cell lines are seeded in a 96-well plate and incubated.
- Compound Treatment: The cells are incubated for 48 hours with various concentrations of the test compound (e.g., 100–1000 μM).
- MTT Addition: Three hours before the end of the incubation, 20 μL of MTT solution (5 mg/mL) is added to the culture media.
- Formazan Formation: The plate is incubated to allow for the formation of insoluble formazan crystals.
- Solubilization: The supernatant is removed from each well, and 200 μL of DMSO is added to dissolve the formazan crystals.
- Data Analysis: The absorbance is measured, and the IC50 value (the concentration that inhibits 50% of cell growth) is calculated to evaluate cytotoxicity.

Signaling Pathways

Specific signaling pathways for **(3-aminopropyl)glycine** have not been elucidated in the available literature. However, due to its structural similarity to glycine, it is plausible that it may interact with pathways modulated by glycine. Glycine is known to exert its effects through various receptors and signaling cascades, including:

- Glycine Receptors (GlyRs): These are ligand-gated chloride channels. Activation by glycine in non-neuronal cells can lead to changes in membrane potential, which in turn modulates intracellular calcium levels and downstream effects like proliferation and cytokine production.
- NMDA Receptors: Glycine acts as a co-agonist at NMDA receptors, playing a role in glutamatergic neurotransmission.
- NF-κB and HIF-1α Signaling: In the context of ischemic stroke, glycine has been shown to exert neuroprotective effects by inhibiting M1 microglial polarization via the suppression of the NF-κB p65/Hif-1α signaling pathway.

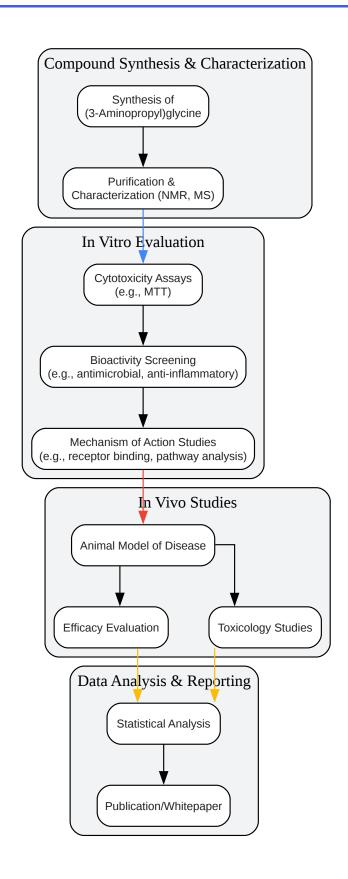


Further research is required to determine if **(3-aminopropyl)glycine** interacts with these or other signaling pathways.

Conceptual Experimental Workflow

The following diagram illustrates a general workflow for the investigation of a novel amino acid derivative like (3-aminopropyl)glycine.





Click to download full resolution via product page



Caption: A conceptual workflow for the research and development of a novel amino acid derivative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. (3-Aminopropyl)glycine | C5H12N2O2 | CID 10034670 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Beneficial Effects of the Amino Acid Glycine PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(3-Aminopropyl)glycine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3179748#3-aminopropyl-glycine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com